

Safety and handling precautions for 2-propylaniline

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Compound of Interest

Compound Name: 2-Propylaniline

Cat. No.: B158001

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An In-depth Technical Guide to the Safe Handling of **2-Propylaniline**

For Researchers, Scientists, and Drug Development Professionals

Executive Summary

This technical guide provides a comprehensive overview of the safety and handling precautions for **2-propylaniline** (CAS No. 1821-39-2). The document is intended for laboratory personnel, researchers, and drug development professionals who may handle this compound. It outlines the known physicochemical properties, toxicological data, handling and storage protocols, and emergency procedures. Due to the limited availability of specific toxicological data for **2-propylaniline**, this guide incorporates data from the parent compound, aniline, as a primary reference for hazard assessment, a practice commonly employed in chemical safety evaluations. All personnel must review this guide and the specific Safety Data Sheet (SDS) before working with **2-propylaniline**.

Chemical and Physical Properties

Understanding the physicochemical properties of **2-propylaniline** is fundamental to its safe handling and storage. This compound is a yellow to brown liquid.^[1] Key quantitative data are summarized in the table below.

Property	Value	Source(s)
Molecular Formula	C ₉ H ₁₃ N	PubChem[1]
Molecular Weight	135.21 g/mol	PubChem[1]
Appearance	Yellow to brown liquid	Haz-Map[1]
Boiling Point	222-224 °C	Sigma-Aldrich[2]
Density	0.96 g/mL at 25 °C	Sigma-Aldrich[2]
Flash Point	98 °C (208.4 °F) - closed cup	Sigma-Aldrich[2][3]
Vapor Pressure	0.272 mmHg at 25°C	ChemSrc[4]
Refractive Index	n ₂₀ /D 1.547	Sigma-Aldrich[2]
Solubility	Slightly soluble in water. Miscible with alcohol, ether, and benzene.	Guidechem[5], ASTM International[3]

Toxicological Information and Hazard Classification

2-Propylaniline is classified as a hazardous substance. The primary health risks are associated with skin, eye, and respiratory irritation.[1][5][6] A significant toxicological concern for aniline and its derivatives is the potential to cause methemoglobinemia.[1]

GHS Hazard Classification

The Globally Harmonized System (GHS) classification for **2-propylaniline** is as follows:

Hazard Class	Category	Hazard Statement
Skin Irritation	2	H315: Causes skin irritation
Eye Irritation	2	H319: Causes serious eye irritation
Specific Target Organ Toxicity (Single Exposure)	3	H335: May cause respiratory irritation

Source: PubChem[1], ChemicalBook[6], Sigma-Aldrich[2]

Acute Toxicity Data

Specific oral, dermal, and inhalation toxicity data for **2-propylaniline** are not readily available in published literature. Therefore, data for the parent compound, aniline, are provided for risk assessment purposes. It should be assumed that **2-propylaniline** possesses a similar or comparable toxicological profile.

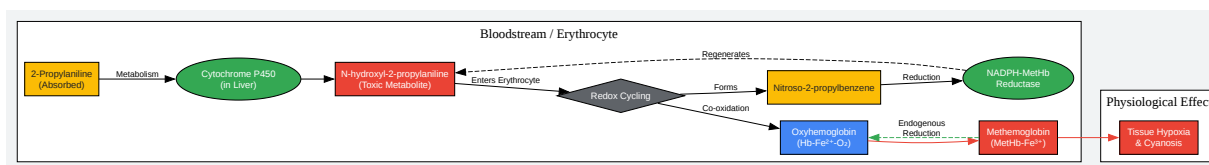
Route	Species	Value	Compound	Source(s)
Oral LD ₅₀	Rat	762.15 mg/kg	Aniline	DTIC[7]
Intraperitoneal LD ₅₀	Mouse	250 mg/kg	2-Propylaniline	Guidechem[5], ChemSrc[4]
Dermal LD ₅₀	Rabbit	Not specified, but known to be absorbed through the skin	Aromatic Amines	Various[8]
Inhalation LC ₅₀	Rat	No data available	2-Propylaniline	ChemicalBook[9]

Note: The intraperitoneal LD₅₀ for **2-propylaniline** suggests significant toxicity. Aromatic amines as a class are readily absorbed through the skin, which represents a primary route of occupational exposure.[8]

Primary Toxicological Effect: Methemoglobinemia

The principal systemic toxic effect of aniline and its derivatives is methemoglobinemia.[1] This condition results from the oxidation of ferrous iron (Fe²⁺) in hemoglobin to ferric iron (Fe³⁺), rendering the hemoglobin unable to transport oxygen. This leads to cyanosis (a bluish discoloration of the skin) and, in severe cases, life-threatening tissue hypoxia. The onset of symptoms may be delayed for 2 to 4 hours after exposure.[9]

The biochemical pathway for this process is illustrated in the diagram below.



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Caption: Mechanism of **2-propylaniline**-induced methemoglobinemia.

Occupational Exposure Limits (OELs)

No specific Occupational Exposure Limits (OELs) have been established for **2-propylaniline** by major regulatory bodies such as OSHA, NIOSH, or ACGIH.[9] In the absence of a specific limit, the OELs for the parent compound, aniline, should be used as a conservative guideline for exposure control.

Organization	Limit	Value	Notes
OSHA	PEL (TWA)	5 ppm (19 mg/m ³)	Skin Notation
ACGIH	TLV (TWA)	2 ppm (7.6 mg/m ³)	Skin Notation
NIOSH	REL (TWA)	2 ppm (7.6 mg/m ³)	Potential Carcinogen
IDLH	100 ppm	Immediately Dangerous to Life or Health	

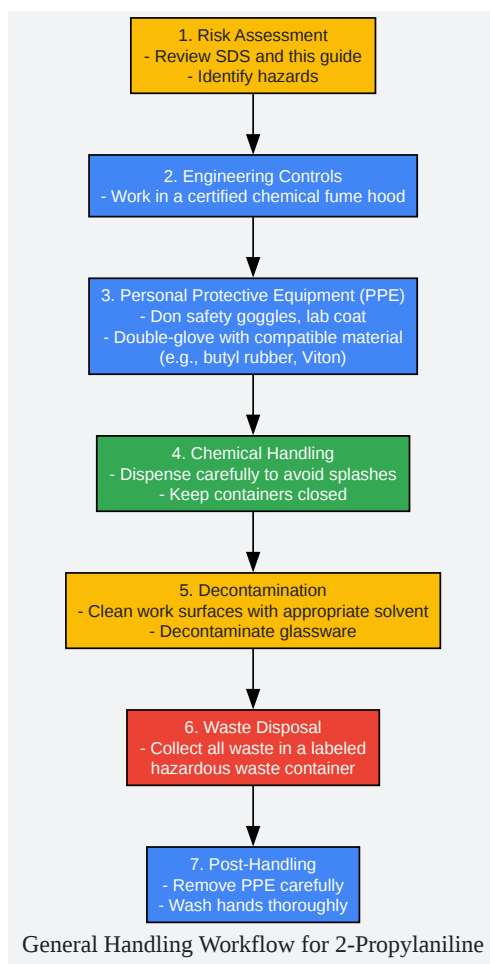
Source: OSHA[10], NIOSH[11] Note: The "Skin" notation indicates that skin absorption is a significant route of exposure.

Experimental Protocols: Safe Handling and Procedures

Adherence to strict safety protocols is mandatory when handling **2-propylaniline**. The following procedures are based on best practices for handling toxic aromatic amines and should be adapted to specific laboratory conditions.

General Handling Workflow

The following diagram illustrates the standard workflow for handling **2-propylaniline** in a laboratory setting.



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Caption: Standard workflow for handling **2-propylaniline**.

Personal Protective Equipment (PPE)

- **Eye/Face Protection:** Wear chemical safety goggles or a face shield conforming to EN166 or NIOSH standards.[9]
- **Skin Protection:** A full-length lab coat is required. Handle the chemical with gloves that are resistant to aromatic amines. Butyl rubber, neoprene, or Viton gloves are recommended.

Nitrile gloves are not recommended for prolonged contact.[6] Always inspect gloves prior to use and use proper glove removal technique to avoid skin contact.[9]

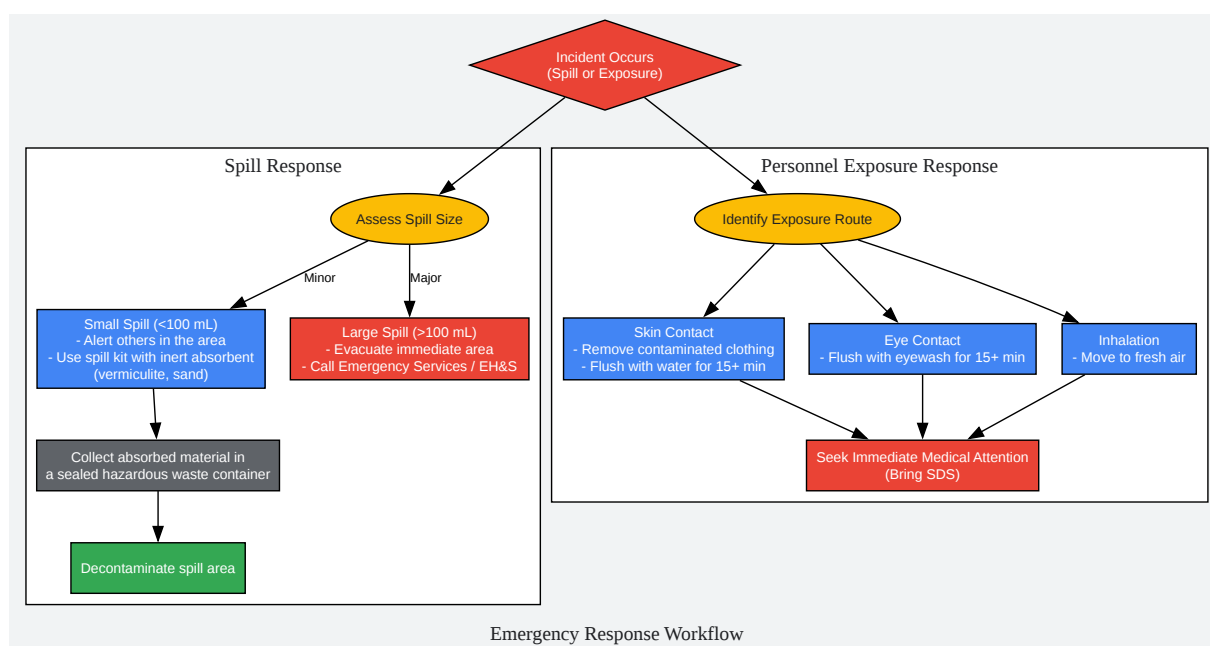
- Respiratory Protection: All work must be conducted in a certified chemical fume hood. If engineering controls are not sufficient, a full-face respirator with appropriate cartridges (e.g., type ABEK) must be used.[2]

Storage

- Store containers in a cool, dry, and well-ventilated area, away from direct sunlight.[9]
- Keep containers tightly closed and store upright in a designated and labeled secondary containment tub.[6]
- Store away from incompatible materials such as strong oxidizing agents, strong acids, acid chlorides, and acid anhydrides.[5]

Spill and Emergency Procedures

Rapid and appropriate response to spills or exposures is critical.



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Caption: Workflow for responding to spills and personnel exposures.

Experimental Protocol for Small Spill Cleanup:

- **Ensure Safety:** Ensure the area is well-ventilated (fume hood is running) and all personnel are wearing appropriate PPE (double gloves, goggles, lab coat).
- **Containment:** Cover the spill with an inert absorbent material such as vermiculite, sand, or a commercial spill pillow.^{[5][6]}
- **Collection:** Carefully scoop the absorbed material using non-sparking tools and place it into a clearly labeled, sealable container for hazardous waste.^[6]
- **Decontamination:** Wipe the spill area with a cloth or paper towels soaked in a suitable solvent (e.g., ethanol), followed by soap and water. All cleaning materials must be disposed of as hazardous waste.^[4]
- **Final Steps:** Remove PPE and dispose of it as hazardous waste. Wash hands thoroughly.

First Aid Measures:

- **In case of Skin Contact:** Immediately remove all contaminated clothing. Wash the affected area with soap and plenty of water for at least 15 minutes. Seek immediate medical attention.^{[2][5]}
- **In case of Eye Contact:** Immediately flush eyes with copious amounts of water for at least 15 minutes at an emergency eyewash station, holding eyelids open. Seek immediate medical attention.^{[2][5]}
- **If Inhaled:** Move the person into fresh air. If breathing is difficult, give oxygen. Seek immediate medical attention.^[5]
- **If Swallowed:** Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.^[9]

Waste Disposal

- All **2-propylaniline** waste, including contaminated consumables (gloves, paper towels, absorbent material), must be collected and managed as hazardous chemical waste.[6][12]
- Collect liquid waste in a dedicated, properly labeled, and sealed container made of a compatible material (e.g., polyethylene).[6]
- Do not dispose of **2-propylaniline** down the drain or in the regular trash.[6][12]
- Arrange for waste pickup and disposal through your institution's Environmental Health and Safety (EH&S) department or a licensed hazardous waste contractor.[12]

Conclusion

2-Propylaniline is a hazardous chemical that requires stringent safety precautions to minimize the risk of exposure. The primary hazards include irritation to the skin, eyes, and respiratory system, and the potential for inducing methemoglobinemia. While specific toxicity data for this compound is limited, a conservative approach using data from aniline is warranted. All handling must be performed within a chemical fume hood with appropriate personal protective equipment. Adherence to the protocols outlined in this guide is essential for the safety of all laboratory personnel.

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